

In Vitro and In Vivo Activity of SHR2415: A Technical Overview

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Compound of Interest

Compound Name: SHR2415

Cat. No.: B12397365

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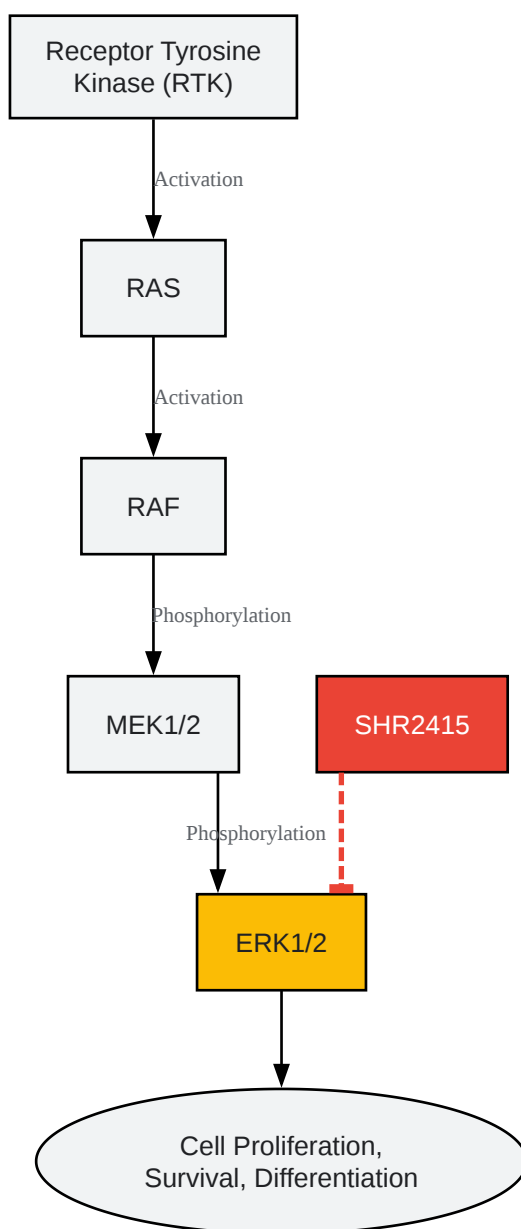
For Researchers, Scientists, and Drug Development Professionals

Introduction

SHR2415 is a novel, highly potent, and selective inhibitor of ERK1/2 (Extracellular signal-regulated kinases 1 and 2), key downstream components of the RAS-RAF-MEK-ERK signaling pathway.[1] Dysregulation of this pathway is a critical factor in the development and proliferation of numerous cancers, making ERK1/2 a compelling target for therapeutic intervention. This document provides a comprehensive technical guide on the preclinical in vitro and in vivo activity of **SHR2415**, presenting key data, experimental methodologies, and a visualization of its mechanism of action.

Core Mechanism of Action

SHR2415 exerts its anti-cancer effects by directly inhibiting the kinase activity of ERK1 and ERK2. These kinases are the final step in the MAPK (mitogen-activated protein kinase) cascade, a crucial signaling pathway that regulates cell proliferation, survival, differentiation, and migration.[1] In many cancers, mutations in upstream proteins like RAS and RAF lead to constitutive activation of the MAPK pathway, promoting uncontrolled cell growth. By inhibiting ERK1/2, **SHR2415** effectively blocks this aberrant signaling, leading to a reduction in tumor cell proliferation and survival.



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Figure 1: Simplified diagram of the RAS-RAF-MEK-ERK signaling pathway and the inhibitory action of **SHR2415**.

In Vitro Activity

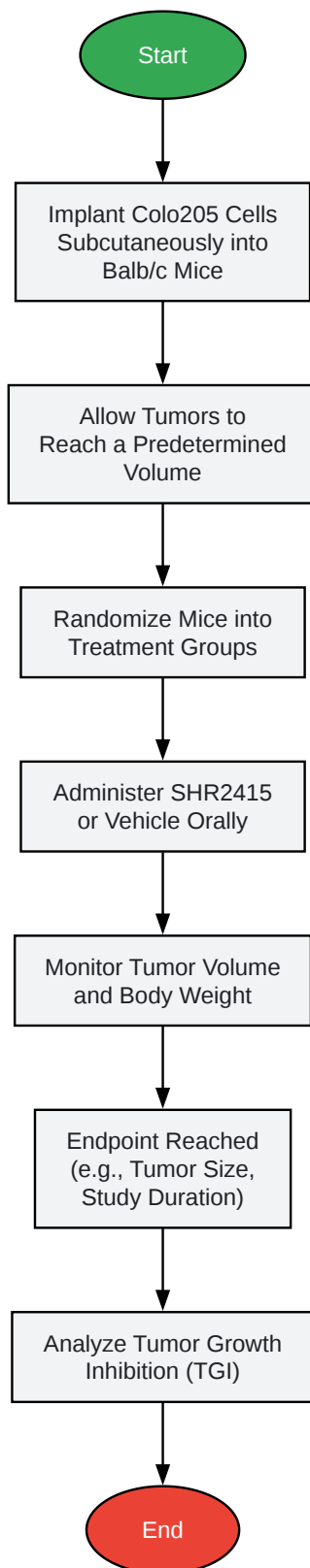
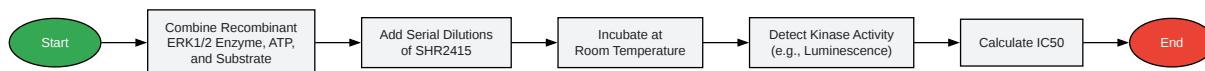
The in vitro potency of **SHR2415** was evaluated through enzyme and cell-based assays.

Biochemical and Cellular Potency

Target/Cell Line	Assay Type	IC50 (nM)
ERK1	Enzyme Assay	2.8[2][3]
ERK2	Enzyme Assay	5.9[2][3]
Colo205	Cell Viability Assay	44.6[2][3]

Experimental Protocols

A standard biochemical kinase assay would be utilized to determine the IC50 values of **SHR2415** against ERK1 and ERK2.



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